

1-Tridecanol: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Tridecanol

Cat. No.: B166897

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This technical guide provides an in-depth overview of the physical and chemical properties of **1-Tridecanol** (CAS 112-70-9), a long-chain primary fatty alcohol. Intended for researchers, scientists, and professionals in drug development and chemical manufacturing, this document compiles essential data, outlines experimental protocols for property determination, and visualizes key industrial processes and applications.

Core Physical and Chemical Properties

1-Tridecanol, with the chemical formula $C_{13}H_{28}O$, is a white, low-melting solid with a mild alcoholic odor at room temperature. It is a versatile organic compound used across various industries as a surfactant, lubricant, emollient, and chemical intermediate.

Table 1: General and Physical Properties of 1-Tridecanol

Property	Value
CAS Number	112-70-9
Molecular Formula	C ₁₃ H ₂₈ O
Molecular Weight	200.36 g/mol
Appearance	White solid or colorless oily liquid
Odor	Mild, pleasant alcoholic odor
Density	0.822 g/mL at 25 °C
Melting Point	29-34 °C
Boiling Point	155-156 °C at 15 mmHg; 274 °C at 760 mmHg
Flash Point	>110 °C (>230 °F)
Autoignition Temperature	260 °C
Refractive Index	1.4433
Vapor Pressure	0.001 mmHg @ 25 °C
Vapor Density	6.9 (vs air)

Table 2: Solubility and Partition Coefficient of 1-Tridecanol

Solvent	Solubility
Water	131.68 mg/L at 25 °C (practically insoluble)
Alcohol (Ethanol)	Soluble
Ether	Soluble
Chloroform	0.1 g/mL (clear solution)
LogP (o/w)	4.25 - 5.82

Chemical Reactivity and Stability

1-Tridecanol is a stable compound under normal transport and storage conditions.^[1] It is classified as a primary alcohol and exhibits typical reactions of this functional group, such as esterification.

- **Stability:** Stable under normal temperatures and pressures.
- **Reactivity:** Reacts with strong reducing agents, which can generate heat and flammable hydrogen gas. It is incompatible with strong acids, acid chlorides, and isocyanates.^[1]
- **Hazardous Decomposition:** When heated to decomposition, it can emit acrid smoke and irritating fumes, including carbon monoxide and carbon dioxide.

Experimental Protocols

The determination of the physicochemical properties of **1-Tridecanol** can be performed using standardized methodologies. Below are detailed protocols based on established standards suitable for long-chain fatty alcohols.

Melting Point Determination (Capillary Method)

This protocol is based on the principles outlined in ASTM D5440 for fats and oils, which is applicable to fatty alcohols.^{[2][3]}

- **Objective:** To determine the temperature range over which **1-Tridecanol** transitions from a solid to a liquid.
- **Apparatus:** Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (1 mm inner diameter), thermometer.
- **Procedure:**
 - Ensure the **1-Tridecanol** sample is dry and finely powdered.
 - Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
 - Place the capillary tube in the heating block of the melting point apparatus next to the thermometer.

- Heat the block rapidly to about 10-15°C below the expected melting point (approx. 30°C).
- Reduce the heating rate to approximately 0.5-1°C per minute to ensure thermal equilibrium.
- Record the temperature at which the first droplet of liquid appears (onset of melting).
- Record the temperature at which the last solid crystal disappears (completion of melting).
The melting point is reported as this range.

Density Determination (Digital Density Meter)

This protocol follows the principles of ASTM D4052, suitable for determining the density of liquids like molten **1-Tridecanol**.[\[4\]](#)

- Objective: To measure the density of liquid **1-Tridecanol** at a specified temperature (e.g., 25°C or 31°C).
- Apparatus: Digital density meter with an oscillating U-tube, temperature control unit, syringe for sample injection.
- Procedure:
 - Calibrate the instrument using dry air and distilled water at the test temperature (e.g., 25°C).
 - Melt the **1-Tridecanol** sample and maintain its temperature just above its melting point to ensure it is a homogenous liquid.
 - Inject the liquid sample into the U-tube of the density meter, ensuring no air bubbles are present. The instrument will automatically detect and report if bubbles interfere with the reading.
 - The instrument measures the oscillation period of the U-tube containing the sample.
 - The density is calculated from the oscillation period and displayed by the instrument. The measurement is typically performed until a stable reading is achieved.

- Record the density value in g/mL or g/cm³.

Boiling Point Determination (Distillation Method)

This protocol is based on ASTM D1078 for volatile organic liquids and is applicable to **1-Tridecanol**.

- Objective: To determine the boiling range of **1-Tridecanol** at a specific pressure.
- Apparatus: Distillation flask (100 mL), condenser, receiving graduated cylinder, thermometer or thermocouple, heating mantle.
- Procedure:
 - Measure 100 mL of the **1-Tridecanol** sample into the distillation flask.
 - Place the flask in the heating mantle and assemble the distillation apparatus. The thermometer bulb should be positioned correctly at the vapor outlet to the condenser.
 - Begin heating the flask to induce boiling. Adjust the heating rate to maintain a steady distillation rate.
 - Record the temperature at which the first drop of distillate falls from the condenser into the receiving cylinder (Initial Boiling Point).
 - Continue to record the temperature as the distillate is collected.
 - The final boiling point is the maximum temperature observed during the distillation.
 - Correct the observed boiling points for atmospheric pressure if it deviates from standard pressure (760 mmHg).

Water Solubility Determination (Flask Method)

This protocol is based on the OECD Guideline 105 "Water Solubility" and is suitable for substances with solubility greater than 10⁻² g/L.

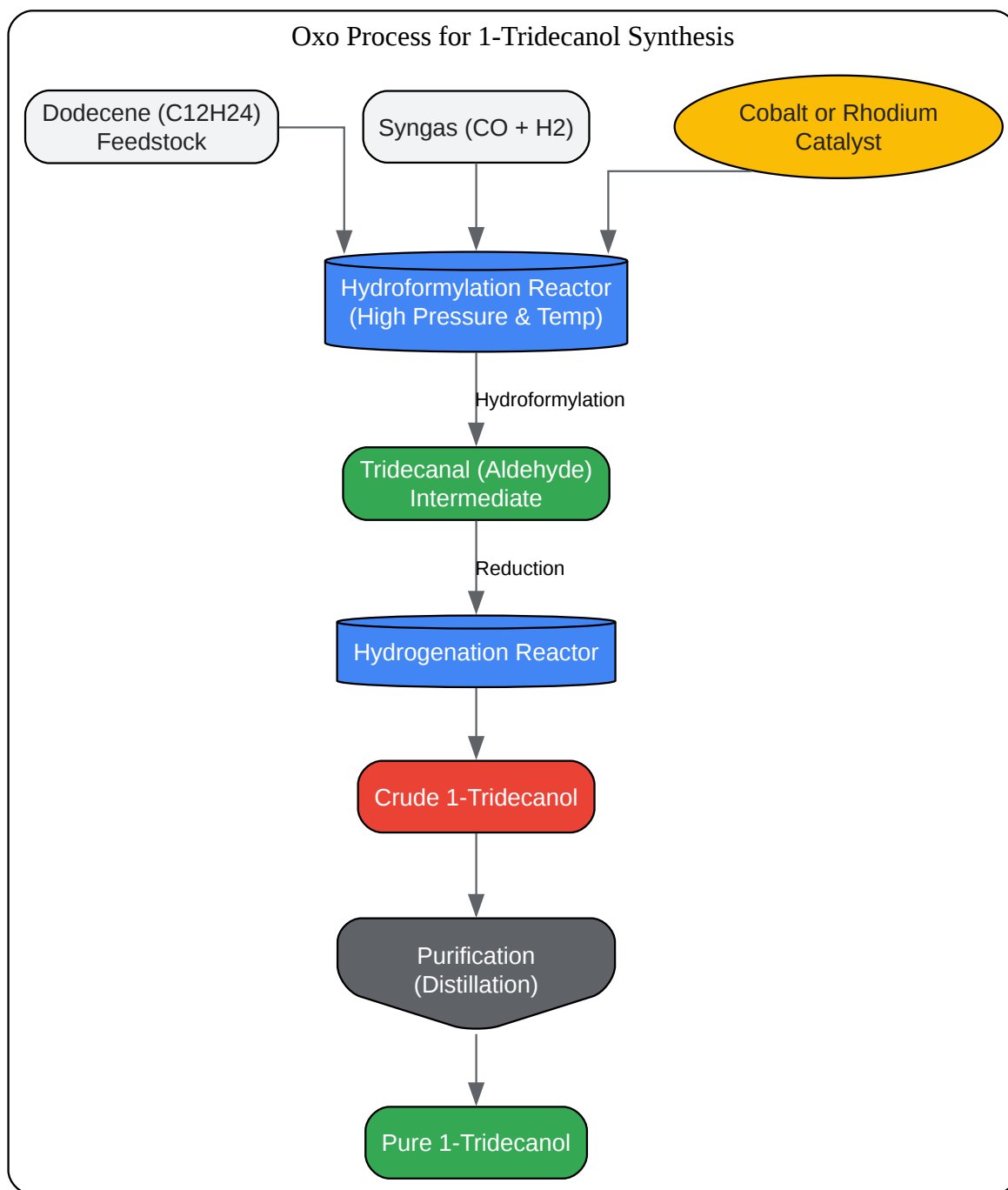
- Objective: To determine the saturation concentration of **1-Tridecanol** in water at a specific temperature.
- Apparatus: Flask with a stirrer, constant temperature bath, analytical balance, filtration or centrifugation equipment, analytical instrument for concentration measurement (e.g., Gas Chromatography).
- Procedure:
 - Add an excess amount of **1-Tridecanol** to a known volume of distilled water in a flask.
 - Place the flask in a constant temperature bath (e.g., 25°C) and stir the mixture for a sufficient time to reach equilibrium (preliminary tests suggest at least 24 hours).
 - After stirring, allow the mixture to settle to separate the undissolved solute.
 - Separate the aqueous phase from the solid phase by centrifugation or filtration.
 - Determine the concentration of **1-Tridecanol** in the clear aqueous solution using a suitable analytical method like Gas Chromatography (GC).
 - The resulting concentration is reported as the water solubility at the specified temperature.

Industrial Synthesis and Applications

1-Tridecanol is primarily synthesized industrially via the oxo process. Its unique properties make it a valuable component in a wide range of products.

Synthesis via the Oxo Process

The oxo process, or hydroformylation, is a key industrial method for producing alcohols. It involves reacting an alkene with syngas (a mixture of carbon monoxide and hydrogen). For **1-tridecanol**, the feedstock is typically dodecene (a C12 alkene).

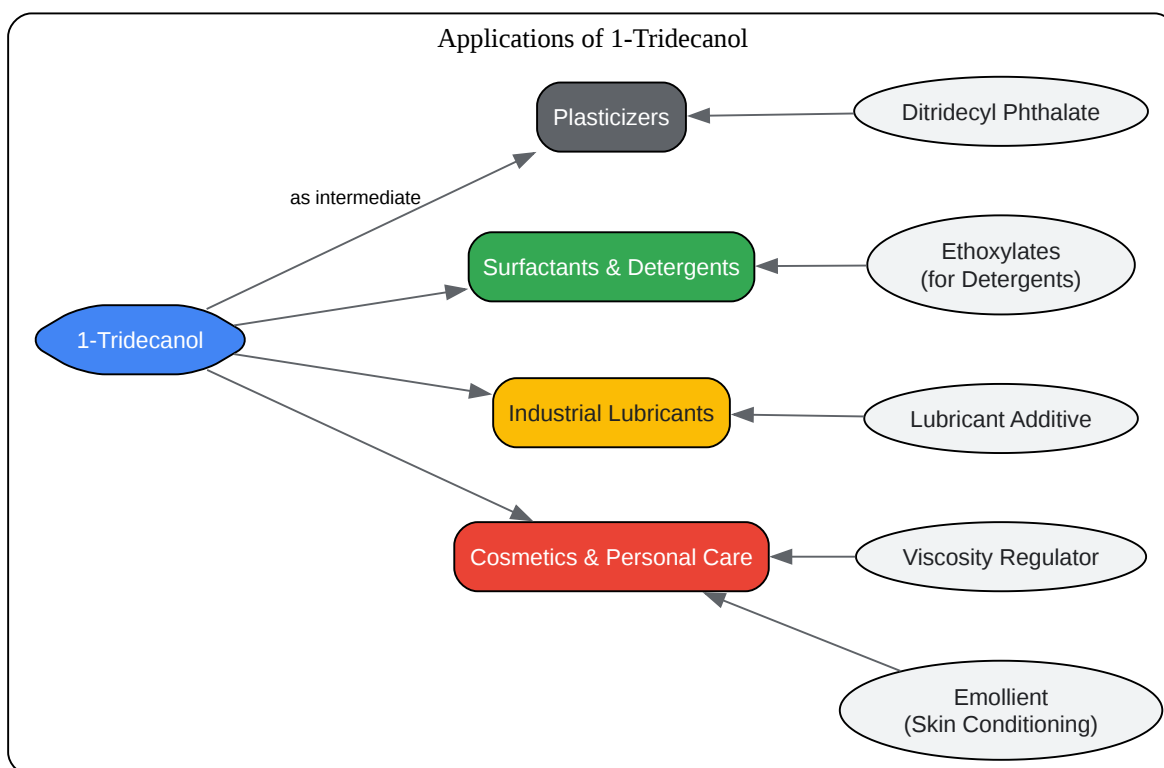


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Caption: Workflow of **1-Tridecanol** synthesis via the oxo process.

Key Industrial Applications

The amphiphilic nature of **1-Tridecanol**, with its long non-polar hydrocarbon tail and polar hydroxyl group, makes it an effective surfactant and emollient. It is a precursor for producing other commercially important chemicals.



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Caption: Logical relationship of **1-Tridecanol**'s primary applications.

- **Cosmetics and Personal Care:** Used as an emollient to soften and smooth the skin, a viscosity-controlling agent in creams and lotions, and as an emulsion stabilizer.

- Surfactants and Detergents: Acts as a raw material for the synthesis of non-ionic surfactants (ethoxylates) used in cleaning products.
- Lubricants: Employed as an additive in industrial lubricants to reduce friction and wear.
- Plasticizers: Serves as a chemical intermediate for the production of plasticizers like dilauryl phthalate, which increases the flexibility of plastics.

Safety and Handling

- Hazards: May cause skin, eye, and respiratory tract irritation.
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses, and use in a well-ventilated area.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong acids. Keep containers tightly closed.

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- To cite this document: BenchChem. [1-Tridecanol: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b166897#1-tridecanol-physical-and-chemical-properties-for-research\]](https://www.benchchem.com/product/b166897#1-tridecanol-physical-and-chemical-properties-for-research)

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